

Stability and Storage of Methyl 5-nitrothiophene-2-carboxylate: A Technical Guide

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Compound of Interest

Compound Name: *Methyl 5-nitrothiophene-2-carboxylate*

Cat. No.: *B1293554*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **Methyl 5-nitrothiophene-2-carboxylate**. Due to the limited availability of in-depth stability studies for this specific compound, this guide synthesizes information from safety data sheets, supplier recommendations, and scientific literature on structurally related molecules, including nitroaromatics and methyl esters. All recommendations should be supplemented with in-house stability assessments for specific applications.

Summary of Recommended Storage and Handling

Proper storage and handling are paramount to ensure the integrity and purity of **Methyl 5-nitrothiophene-2-carboxylate**. The following table summarizes the key recommendations based on available data.

| Parameter | Recommendation | Source(s) |
|-------------------|--|--------------------|
| Temperature | Store in a cool location. A specific temperature of 4°C is recommended by some suppliers. | Supplier Data |
| Light | Protect from light. | Supplier Data |
| Atmosphere | Store in a dry, well-ventilated area under an inert atmosphere if possible. | Safety Data Sheets |
| Container | Keep in a tightly closed container. | Safety Data Sheets |
| Incompatibilities | Avoid contact with strong acids, strong bases, oxidizing agents, and reducing agents. | Safety Data Sheets |
| Handling | Handle in a well-ventilated fume cupboard. Use personal protective equipment (gloves, safety glasses). | Safety Data Sheets |

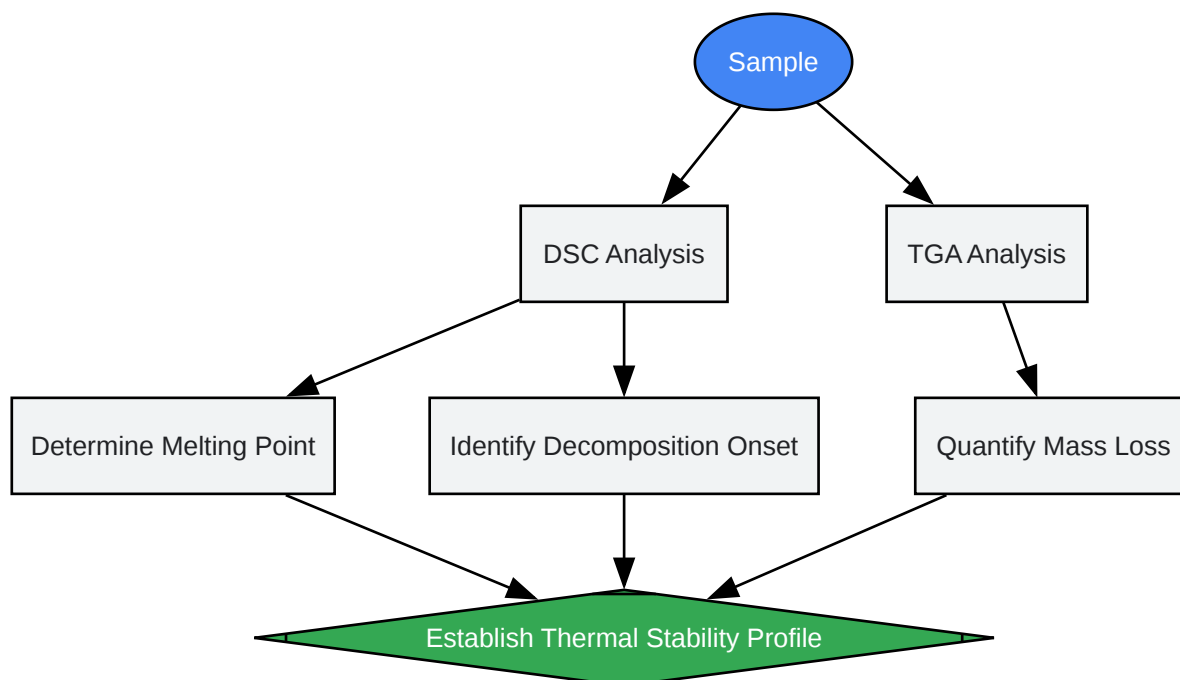
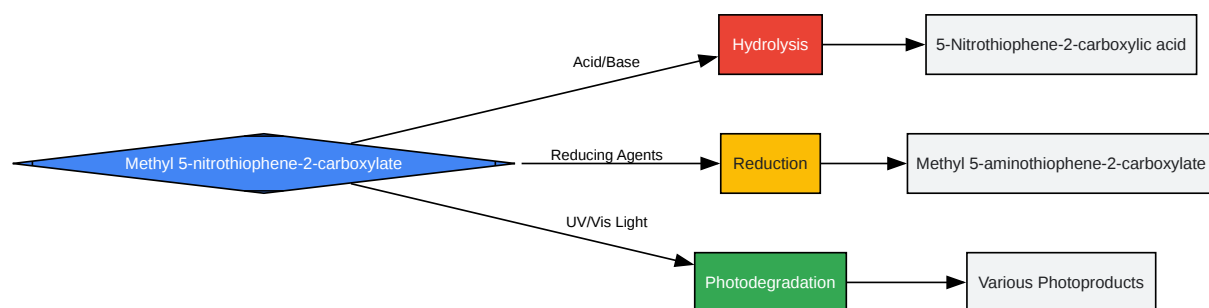
Physicochemical Properties

Understanding the fundamental physicochemical properties of a compound is crucial for predicting its stability.

| Property | Value |
|-------------------|---|
| Molecular Formula | C ₆ H ₅ NO ₄ S |
| Molecular Weight | 187.17 g/mol |
| Appearance | Solid |
| CAS Number | 5832-01-9 |

Potential Degradation Pathways

Based on the chemical structure of **Methyl 5-nitrothiophene-2-carboxylate**, two primary degradation pathways can be anticipated: hydrolysis of the methyl ester and reactions involving the nitro group.



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